

IUPAC name for 1,3,5-T trimethyl-1,3,5-triphenylcyclotrisiloxane

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Compound of Interest

Compound Name: Cyclotrisiloxane, 2,4,6-trimethyl-
2,4,6-triphenyl-

Cat. No.: B1294220

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An In-depth Technical Guide to 2,4,6-T trimethyl-2,4,6-triphenyl-1,3,5,2,4,6-trioxatrisiloxane

Introduction

1,3,5-T trimethyl-1,3,5-triphenylcyclotrisiloxane, systematically named 2,4,6-trimethyl-2,4,6-triphenyl-1,3,5,2,4,6-trioxatrisiloxane according to IUPAC nomenclature, is a key organosilicon compound.^[1] It is a cyclic siloxane that serves as a critical monomer for the synthesis of specialized silicone polymers.^[2] Composed of a six-membered ring alternating silicon and oxygen atoms, each silicon atom is substituted with one methyl and one phenyl group. This structure exists as a mixture of cis and trans isomers.^{[1][3]} The purity of this cyclosiloxane is paramount as it directly influences the molecular weight, viscosity, and other critical properties of the resulting polymers.^[2] This guide provides a comprehensive overview of its chemical properties, synthesis, polymerization, and analysis for researchers, scientists, and professionals in material science and drug development.

Chemical and Physical Properties

The physical and chemical properties of 2,4,6-trimethyl-2,4,6-triphenyl-1,3,5,2,4,6-trioxatrisiloxane are summarized in the table below. The compound's appearance can vary from a transparent liquid to a white powder, which may depend on the specific isomeric ratio and purity.^{[1][4]}

Property	Value
IUPAC Name	2,4,6-trimethyl-2,4,6-triphenyl-1,3,5,2,4,6-trioxatrisilinane [1] [3] [5]
CAS Number	546-45-2 [1] [3] [5]
Molecular Formula	C ₂₁ H ₂₄ O ₃ Si ₃ [1] [5]
Molecular Weight	408.67 g/mol [1] [5]
Appearance	Transparent liquid or White powder [1] [4]
Density	1.102 g/mL at 20 °C [1] [3]
Boiling Point	160-190 °C at 5 mmHg; 402.3 °C at 760 mmHg [1]
Flash Point	163.2 °C [1]
Purity	95%+ to 99% available commercially [1] [4] [6]
Topological Polar Surface Area	27.7 Å ² [1]
Heavy Atom Count	27 [1]
Rotatable Bond Count	3 [1]
Hydrogen Bond Acceptor Count	3 [1]

Synthesis and Experimental Protocols

General Synthesis Protocol

The industrial production of 1,3,5-trimethyl-1,3,5-triphenylcyclotrisiloxane is typically achieved through the thermocatalytic decomposition of methylphenylsiloxanes.

Objective: To synthesize 1,3,5-trimethyl-1,3,5-triphenylcyclotrisiloxane from methylphenylsiloxane precursors.

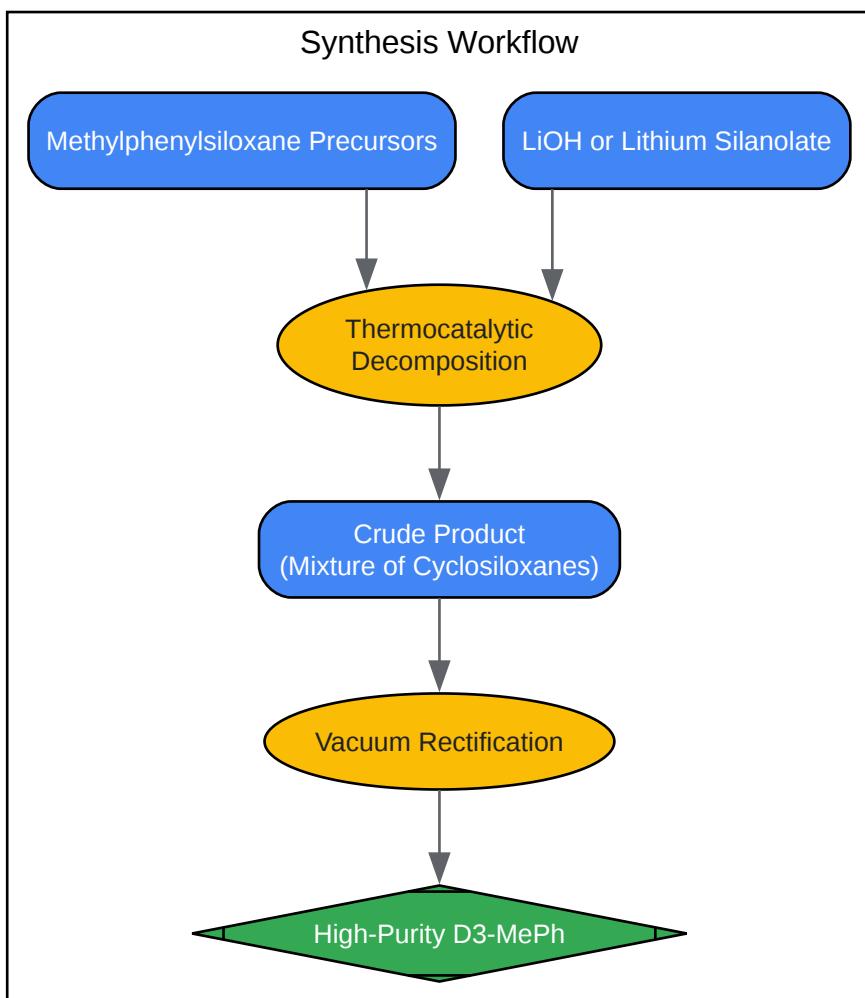
Materials:

- Methylphenylsiloxane oligomers or polymers

- Catalyst: Lithium hydroxide (LiOH) or lithium silanolate
- Inert solvent (e.g., Toluene)
- Apparatus for heating under vacuum

Procedure:

- A mixture of methylphenylsiloxanes is charged into a reaction vessel.
- A catalytic amount of lithium hydroxide or lithium silanolate is added.
- The mixture is heated under an inert atmosphere, leading to the depolymerization and rearrangement of the siloxane bonds.
- The cyclic trimer (1,3,5-trimethyl-1,3,5-triphenylcyclotrisiloxane) is formed along with other cyclic and linear siloxanes.
- The reaction equilibrium is shifted towards the desired product by continuously removing the volatile cyclosiloxanes via distillation.
- The crude product is then purified by vacuum rectification to isolate the high-purity trimer from other cyclo- like 1,3,5,7-tetramethyl-1,3,5,7-tetraphenylcyclotetrasiloxane and linear siloxane impurities.[\[2\]](#)



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Synthesis and Purification Workflow.

Key Reactions and Applications

The primary application of 1,3,5-trimethyl-1,3,5-triphenylcyclotrisiloxane is as a monomer in ring-opening polymerization to produce high-molecular-weight methylphenylsiloxane polymers. [2]

Ring-Opening Polymerization (ROP)

This process allows for the precise synthesis of polysiloxanes with controlled molecular weights and properties.

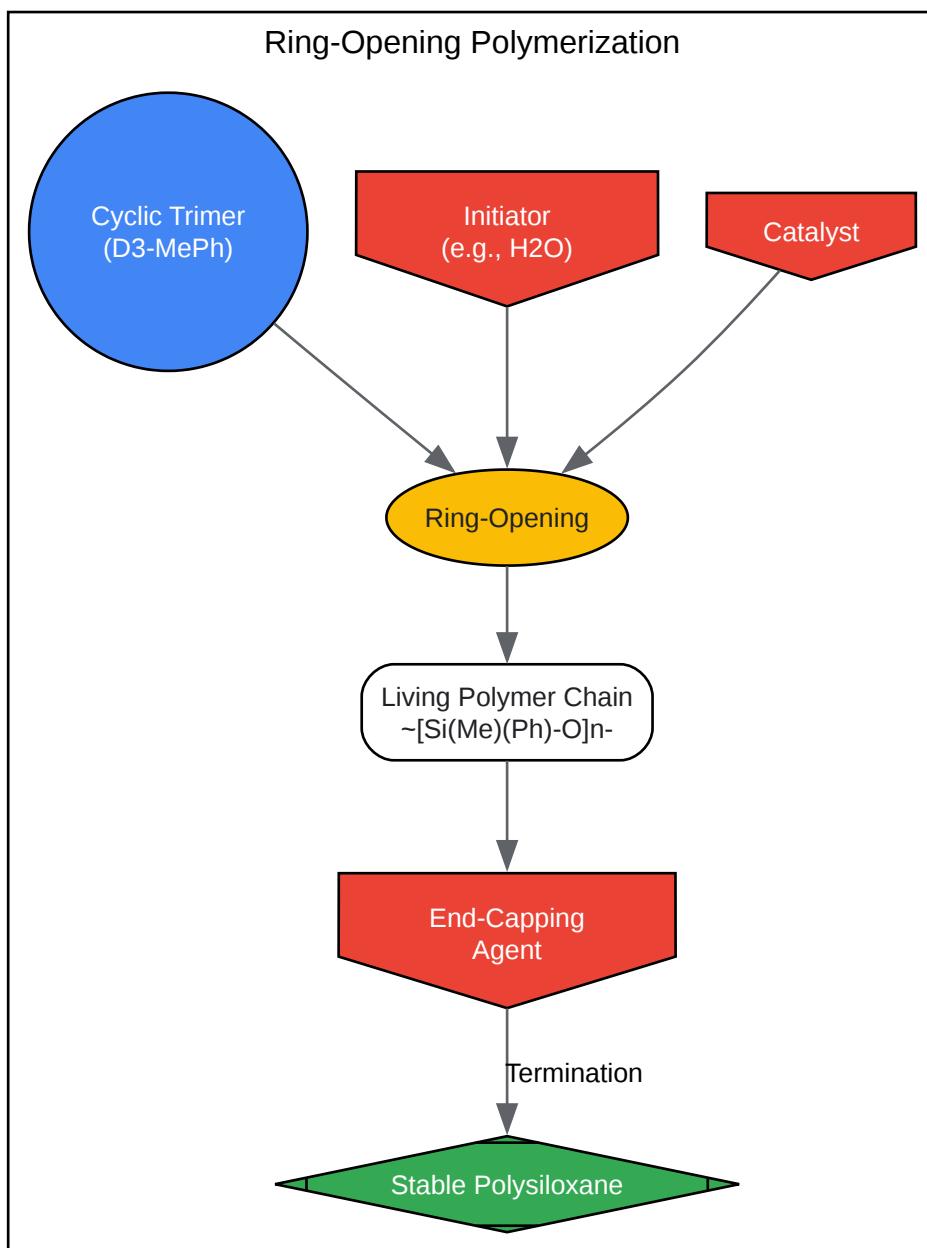
Objective: To synthesize linear poly(methylphenyl)siloxane via ROP.

Materials:

- 1,3,5-trimethyl-1,3,5-triphenylcyclotrisiloxane monomer
- Initiator (e.g., water, silanols)
- Catalyst (e.g., organocatalysts like 1,3-trimethylene-2-n-propylguanidine (TMnPG))[\[7\]](#)
- End-capping agent (e.g., organochlorosilanes)[\[7\]](#)
- Anhydrous solvent (e.g., THF)[\[7\]](#)

Procedure:

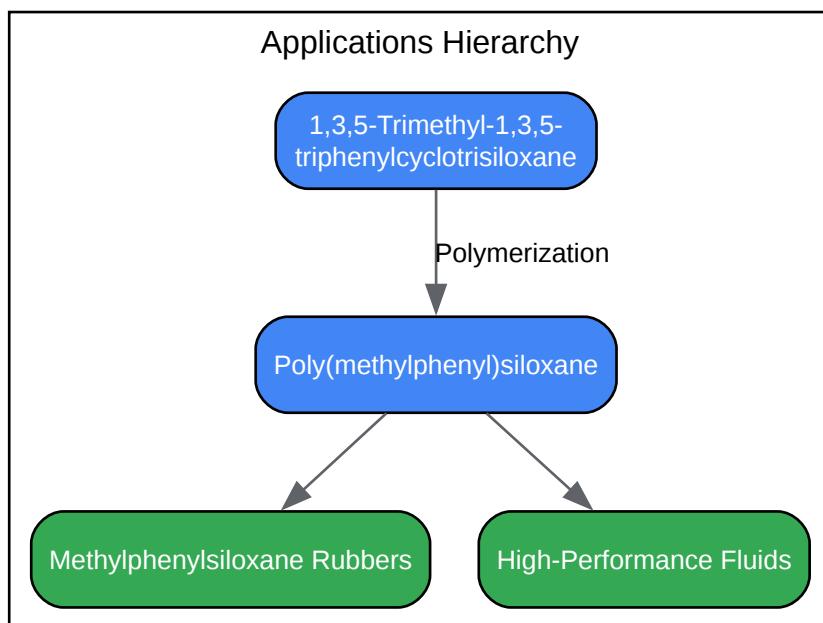
- The monomer is dissolved in an anhydrous solvent under an inert atmosphere.
- An initiator, such as water or a silanol, is introduced to the solution.
- The catalyst is added to initiate the ring-opening of the cyclotrisiloxane.
- The polymerization proceeds in a controlled or living manner, allowing the siloxane chain to grow.
- The reaction is terminated at a specific time to achieve the desired molecular weight.
- An end-capping agent is added to quench the active chain ends, stabilizing the resulting polymer.[\[7\]](#)



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Workflow for Ring-Opening Polymerization.

The resulting methylphenylsiloxane polymers are valued for their thermal stability, resistance to oxidation, and unique optical properties, making them suitable for applications as high-performance rubbers and fluids.[2]



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Relationship of Monomer to Final Applications.

Analytical Methodologies

Purity Analysis via Gas Chromatography-Mass Spectrometry (GC-MS)

The properties of polymers derived from 1,3,5-trimethyl-1,3,5-triphenylcyclotrisiloxane are highly dependent on the monomer's purity.^[2] GC-MS is a powerful technique for identifying and quantifying impurities in technical-grade material.

Objective: To analyze the purity of a 1,3,5-trimethyl-1,3,5-triphenylcyclotrisiloxane sample and identify impurities.

Protocol:

- Sample Preparation: A dilute solution of the cyclosiloxane sample is prepared in a suitable solvent (e.g., hexane or toluene).
- GC Separation: The sample is injected into a gas chromatograph equipped with a capillary column suitable for separating siloxanes. The oven temperature is programmed to ramp up,

allowing for the separation of compounds based on their boiling points and column affinity.

- **MS Detection:** As compounds elute from the GC column, they enter a mass spectrometer. The molecules are ionized (typically by electron impact), and the resulting fragments are separated by their mass-to-charge ratio.
- **Data Analysis:** The resulting mass spectra are compared against spectral libraries (like the NIST 11 library) and known fragmentation patterns of siloxanes to identify impurities.^[2] Common impurities include other cyclic siloxanes (like the tetramer D4), linear siloxanes, and polycyclic compounds.^[2] The peak areas in the chromatogram can be used to quantify the relative amounts of the main component and its impurities.

Conclusion

2,4,6-trimethyl-2,4,6-triphenyl-1,3,5,2,4,6-trioxatrisilinane is a fundamental building block in advanced silicone polymer chemistry. Its synthesis via thermocatalytic decomposition and subsequent purification are critical steps that dictate its utility. The primary value of this compound lies in its role as a monomer for producing high-performance methylphenylsiloxane polymers through ring-opening polymerization. These polymers find use in applications requiring high thermal stability and specific optical properties. The rigorous analytical control of monomer purity, often using GC-MS, is essential to ensure the quality and performance of the final polymeric materials.

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